

# Application Notes and Protocols: MB-07803

## Treatment in Diet-Induced Obesity Models

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### Compound of Interest

Compound Name: MB-07803

Cat. No.: B1676234

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## Introduction

**MB-07803** is a second-generation inhibitor of Fructose-1,6-bisphosphatase (FBPase), a key enzyme in the gluconeogenesis pathway.<sup>[1]</sup> FBPase catalyzes the conversion of fructose-1,6-bisphosphate to fructose-6-phosphate, a rate-limiting step in the synthesis of glucose in the liver.<sup>[2]</sup> Inhibition of FBPase is a therapeutic strategy aimed at reducing excessive endogenous glucose production, a hallmark of type 2 diabetes.<sup>[1][2][3]</sup> Given the close relationship between obesity and type 2 diabetes, investigating the effects of FBPase inhibitors like **MB-07803** in diet-induced obesity (DIO) models is of significant interest.

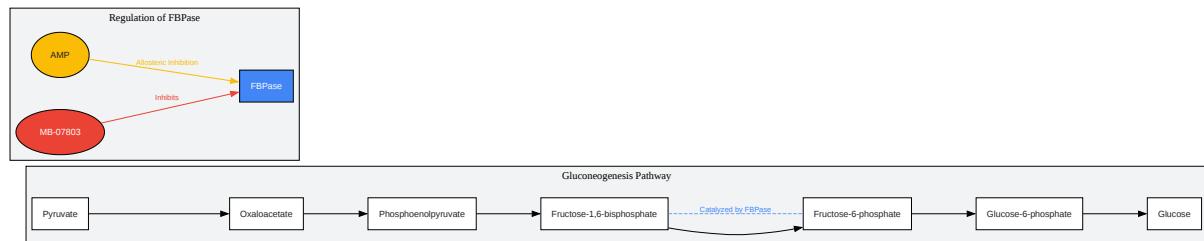
These application notes provide a comprehensive overview of the potential effects of **MB-07803** in DIO models, based on the known mechanism of action of FBPase inhibitors and preclinical studies of related compounds. Detailed protocols for conducting such studies are also provided.

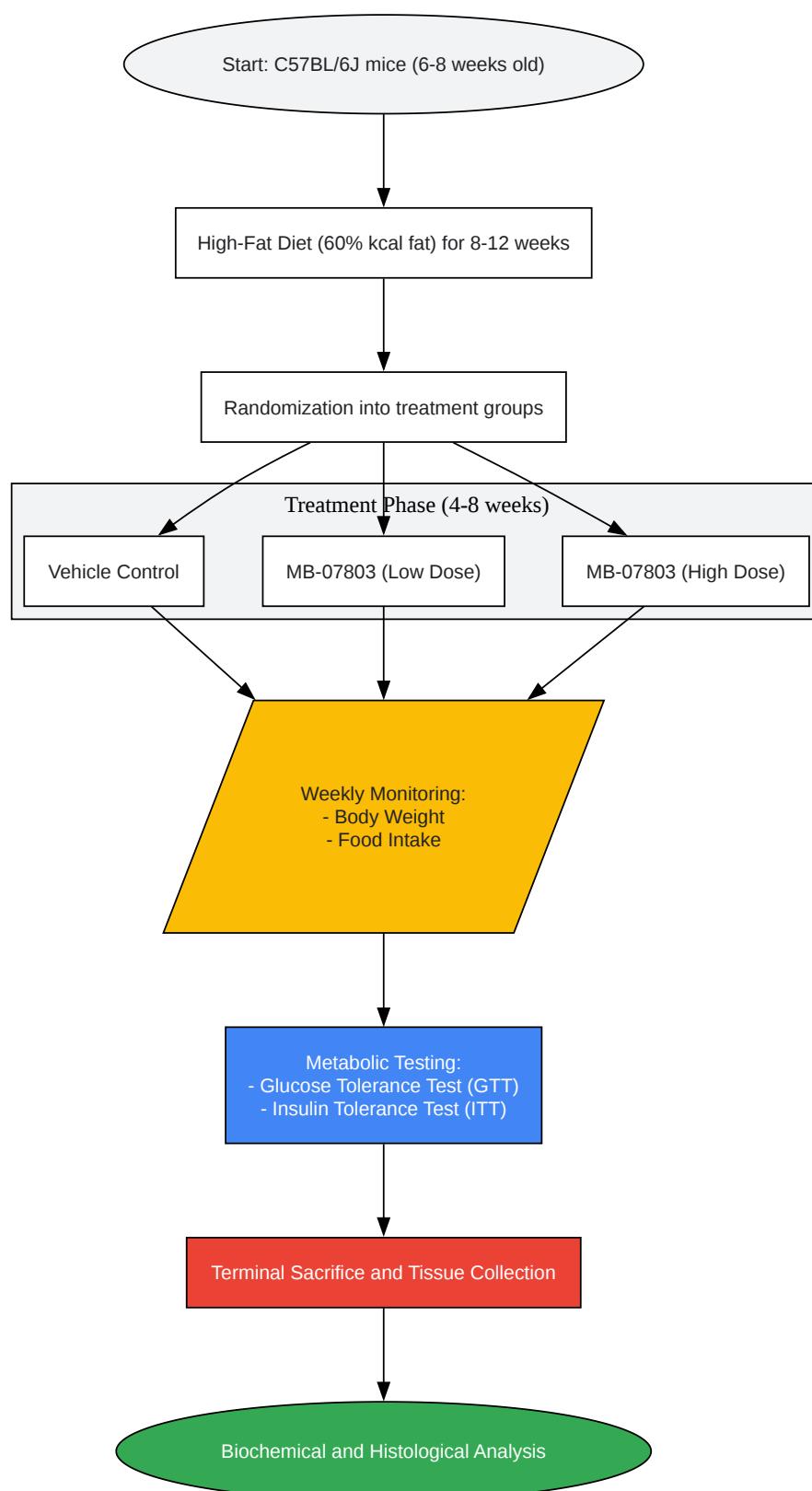
## Mechanism of Action: FBPase Inhibition

FBPase is a critical regulatory point in gluconeogenesis. By inhibiting this enzyme, **MB-07803** is expected to decrease the rate of new glucose synthesis in the liver. This can lead to lower blood glucose levels, particularly in the fasting state.<sup>[3]</sup> The primary therapeutic target for this class of drugs has been hyperglycemia in type 2 diabetes.<sup>[1][2][4]</sup>

However, the role of hepatic FBPase in the broader context of energy balance and obesity is complex. Preclinical studies have revealed that while FBPase inhibition effectively lowers blood glucose, its effects on body weight and food intake may be counterintuitive. Research has shown that pharmacologic inhibition of FBPase can lead to an increase in food intake and body weight in obese animal models.<sup>[5]</sup> Conversely, overexpression of liver FBPase has been associated with reduced adiposity and food consumption.<sup>[6][7][8]</sup> This suggests that hepatic FBPase may have a novel role in regulating appetite and body weight, potentially through signaling pathways that influence hunger and satiety cues.<sup>[5][6][7]</sup>

## Signaling Pathway of FBPase in Hepatic Metabolism



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